

# An In-depth Technical Guide to the Physical Properties of Diethyl Dodecanedioate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl dodecanedioate

Cat. No.: B016437

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **Diethyl dodecanedioate**, specifically its melting and boiling points. The information is presented to support research and development activities where this chemical's physical characteristics are of importance.

## Core Physical Properties

**Diethyl dodecanedioate** is the diethyl ester of dodecanedioic acid. Its physical state at room temperature can be inferred from its melting point.

Data Presentation: Physical Properties of **Diethyl Dodecanedioate**

The following table summarizes the key physical properties of **Diethyl dodecanedioate**.

Physical Property	Value	Conditions
Melting Point	15 °C	(lit.) <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	192-193 °C	at 14 mm Hg (lit.) <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting and boiling points of organic compounds like **Diethyl dodecanedioate**.

### 2.1. Melting Point Determination (Capillary Method)

The capillary method is a standard and widely used technique for determining the melting point of a solid organic compound.<sup>[3][4]</sup>

- Apparatus:
  - Melting point apparatus (e.g., Mel-Temp or similar)<sup>[5]</sup>
  - Capillary tubes (sealed at one end)<sup>[2][6]</sup>
  - Thermometer calibrated against a standard
  - Mortar and pestle (if the sample is not a fine powder)
- Procedure:
  - Sample Preparation: A small amount of the crystalline **Diethyl dodecanedioate** is finely ground, if necessary, and packed into a capillary tube to a height of 2-3 mm.<sup>[2]</sup> The tube is then tapped gently to ensure the sample is compact at the bottom.<sup>[2][6]</sup>
  - Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.<sup>[5]</sup>
  - Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.<sup>[2]</sup> A preliminary, faster heating can be done to get an approximate melting range.
  - Observation: The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has turned into a clear liquid is recorded as the final melting point.<sup>[2]</sup> The melting point is reported as this range.

### 2.2. Boiling Point Determination (Reduced Pressure - Thiele Tube Method)

Given that the boiling point of **Diethyl dodecanedioate** is reported at a reduced pressure, a method suitable for this condition is described. The Thiele tube method is a common micro-scale technique for determining boiling points.<sup>[1][7][8]</sup>

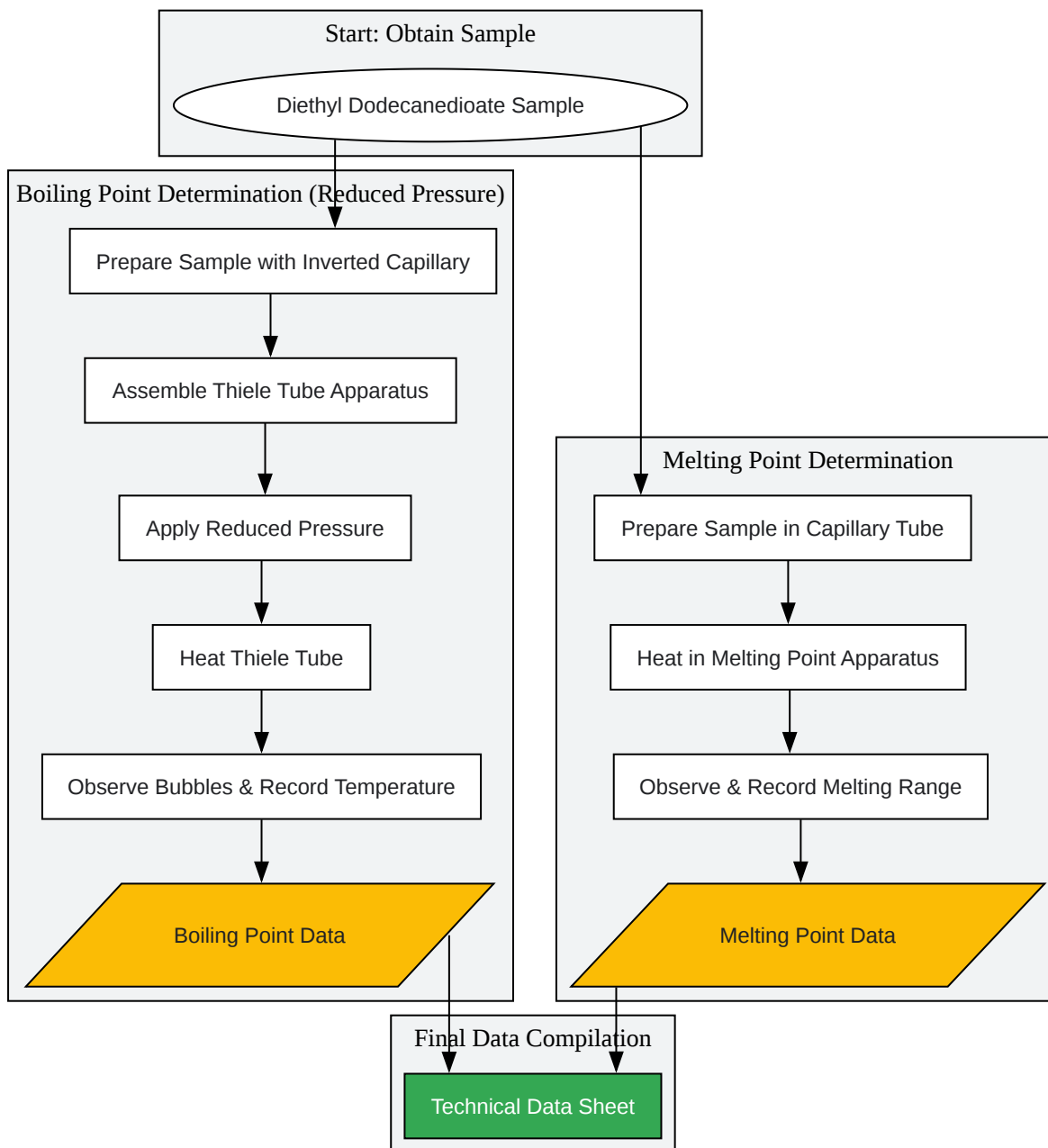
- Apparatus:
  - Thiele tube<sup>[7]</sup>
  - Heat source (e.g., Bunsen burner or heating mantle)
  - Thermometer
  - Small test tube (fusion tube)
  - Capillary tube (sealed at one end)
  - Rubber band or wire for attachment
  - Heating oil (e.g., mineral oil)
  - Vacuum source and manometer
- Procedure:
  - Sample Preparation: A small amount of liquid **Diethyl dodecanedioate** (a few drops) is placed into the small test tube.
  - Capillary Inversion: A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.
  - Assembly: The test tube is attached to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample. This assembly is then placed into the Thiele tube containing heating oil.<sup>[9]</sup>
  - Pressure Reduction: The Thiele tube is connected to a vacuum system, and the pressure is reduced to the desired level (e.g., 14 mm Hg) and monitored with a manometer.

- Heating: The side arm of the Thiele tube is gently heated.<sup>[10]</sup> This creates convection currents in the oil, ensuring uniform heating.<sup>[7]</sup>
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.
- Cooling and Measurement: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.<sup>[8]</sup><sup>[9]</sup>

## Visualization

### Experimental Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the melting and boiling points of a chemical substance like **Diethyl dodecanedioate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Determining Physical Properties.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. jk-sci.com [jk-sci.com]
- 3. westlab.com [westlab.com]
- 4. thinksrs.com [thinksrs.com]
- 5. cdn.juniata.edu [cdn.juniata.edu]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Thiele tube - Wikipedia [en.wikipedia.org]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. chymist.com [chymist.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Diethyl Dodecanedioate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b016437#physical-properties-of-diethyl-dodecanedioate-melting-point-boiling-point\]](https://www.benchchem.com/product/b016437#physical-properties-of-diethyl-dodecanedioate-melting-point-boiling-point)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)